

Application Notes and Protocol for Measuring Dihydrofolate Reductase (DHFR) Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (6S)-Tetrahydrofolic acid

Cat. No.: B8772586

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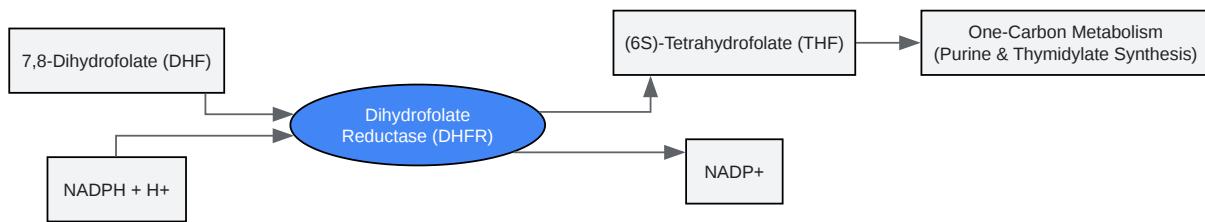
Introduction

Dihydrofolate reductase (DHFR) is a crucial enzyme in the folate metabolism pathway, catalyzing the reduction of 7,8-dihydrofolate (DHF) to 5,6,7,8-tetrahydrofolate (THF) using NADPH as a cofactor.^{[1][2][3][4]} The biologically active form of THF is the (6S)-stereoisomer, which serves as a one-carbon carrier in the synthesis of purines, thymidylate, and certain amino acids.^{[2][5]} This makes DHFR essential for cell proliferation and growth.^[5] Consequently, DHFR has become a significant therapeutic target for various diseases, including cancer and bacterial infections, with inhibitors like methotrexate being widely used.^{[5][6]}

This document provides a detailed protocol for measuring DHFR activity by monitoring the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADPH to NADP+.^{[3][7][8][9][10]} This method is suitable for screening potential DHFR inhibitors and characterizing the kinetic properties of the enzyme.

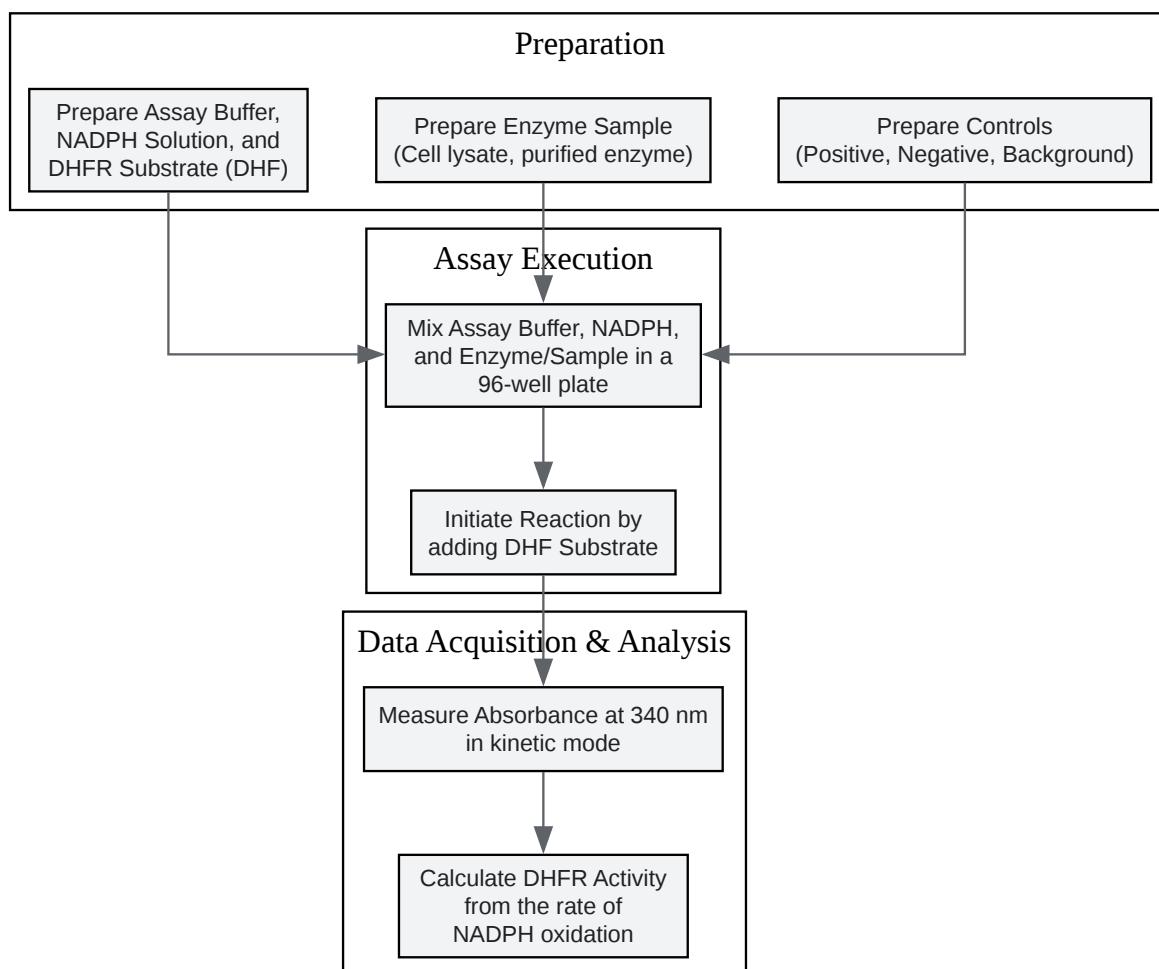
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of DHFR in the folate metabolism pathway and the general workflow for the enzyme activity assay.



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Caption: Role of DHFR in the folate metabolic pathway.



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- To cite this document: BenchChem. [Application Notes and Protocol for Measuring Dihydrofolate Reductase (DHFR) Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8772586#protocol-for-measuring-dihydrofolate-reductase-activity-with-6s-thf>]

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